

An In-depth Technical Guide to the Safety of Tetrapentylammonium Hydroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrapentylammonium

Cat. No.: B098587

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data associated with **Tetrapentylammonium** hydroxide (TPAH), compiled and presented for a technical audience. The information herein is aggregated from publicly available Safety Data Sheets (SDS) and toxicological databases to facilitate safe handling, risk assessment, and protocol development in a research and development setting.

Chemical Identification and Physical Properties

Tetrapentylammonium hydroxide is a quaternary ammonium compound. It is a strong base, typically supplied as an aqueous solution.^[1] Understanding its physical and chemical properties is the first step in a robust safety assessment.

Property	Value	Source
CAS Number	4598-61-2	
Molecular Formula	C ₂₀ H ₄₅ NO	[2][3]
Molecular Weight	315.58 g/mol	[2]
Appearance	Typically a colorless liquid (in solution)	[3]
Form	Commercially available as a ~20% solution in water	
pH	>13 (Strong Base)	[1]
InChI Key	JVOPCCBEQRRLOJ-UHFFFAOYSA-M	

Hazard Identification and GHS Classification

Tetrapentylammonium hydroxide is classified as a hazardous substance. The primary hazards are associated with its corrosive nature.[2]

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[2]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage	[4]

GHS Pictogram:

- corrosion GHS05

Signal Word: Danger[2]

The primary risk associated with this chemical is severe, irreversible damage to skin and eyes upon contact.^{[2][4]} All handling procedures must be designed to prevent any direct contact.

Toxicological Data

While specific quantitative toxicological data (e.g., LD50) for **Tetrapentylammonium** hydroxide is not readily available in the searched resources, its classification as "Skin Corrosion 1B" is derived from standardized tests.^[2] The principles of these tests are outlined below. For structurally related quaternary ammonium hydroxides, such as Tetramethylammonium hydroxide (TMAH), acute toxicity is high, with dermal exposure potentially leading to systemic effects, respiratory failure, and even death.^{[1][5]}

Experimental Protocols

The hazard classifications are determined by internationally recognized experimental protocols, primarily the OECD Guidelines for the Testing of Chemicals. For a substance classified as corrosive, the following test guidelines are relevant.

4.1 OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to assess a substance's potential to cause reversible (irritation) or irreversible (corrosion) skin damage.^{[6][7]}

- Principle: A single dose of the test substance is applied to a small area of skin (approx. 6 cm²) on a single experimental animal, typically an albino rabbit.^{[7][8]}
- Methodology:
 - Sequential Application: To minimize animal distress, a tiered or sequential approach is recommended.^[8] A patch containing the substance is applied.
 - Exposure Duration: The patch is removed after set intervals (e.g., 3 minutes, 1 hour, 4 hours) to observe for corrosive effects. If corrosion is observed at any point, the test is immediately terminated.^[8]
 - Observation: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, 24, 48, and 72 hours after patch removal.^[8]

- Classification: The severity and reversibility of the skin reactions determine the classification. Severe, irreversible damage (necrosis) leads to a corrosion classification.[6]

4.2 OECD Guideline 405: Acute Eye Irritation/Corrosion

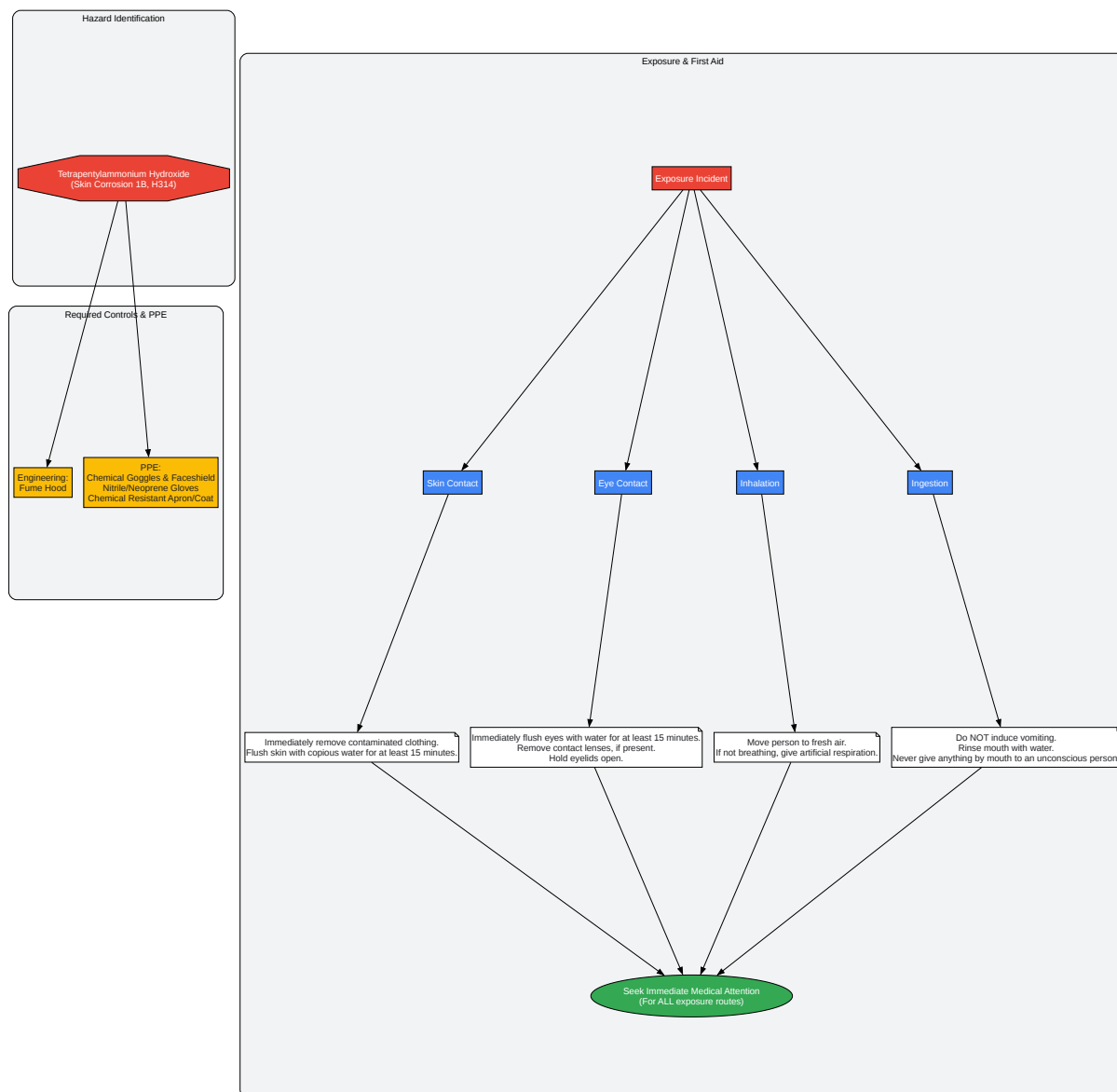
This guideline evaluates the potential for a substance to cause damage when applied to the eye.[9][10]

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (albino rabbit), with the untreated eye serving as a control.[10][11][12]
- Methodology:
 - Weight-of-Evidence: Before in vivo testing, a weight-of-the-evidence analysis is performed. Substances known to be severely irritating or corrosive to skin are presumed to be corrosive to the eye, and no further testing is needed.[9][11]
 - Single Animal Test: The test is initially performed on a single animal. The use of topical anesthetics and systemic analgesics is recommended to minimize pain.[9][10]
 - Observation: Lesions of the cornea, iris, and conjunctiva are scored at 1, 24, 48, and 72 hours after application.[10]
 - Confirmation: If a corrosive effect is not observed, the test may be confirmed in up to two additional animals. If severe irritation or corrosion is seen in the first or second animal, the test is terminated.[10][11]

Workflows and Logical Relationships

5.1 Hazard Response and First Aid Workflow

The following diagram illustrates the logical workflow from hazard identification to first aid response for an exposure incident involving **Tetrapentylammonium** hydroxide.

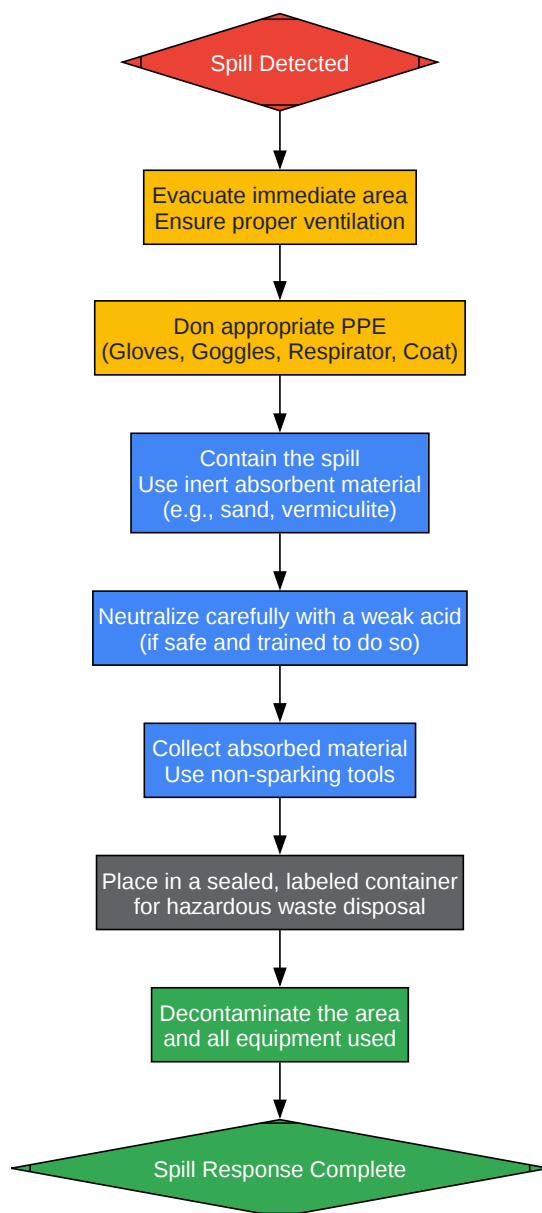


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Caption: Logical flow from hazard identification to first aid for TPAH.

5.2 Spill Response Protocol

This diagram outlines the necessary steps for responding to a spill of **Tetrapentylammonium** hydroxide solution.



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Caption: Step-by-step workflow for responding to a TPAH spill.

Handling and Storage

- **Handling:** Always work in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, and a face shield. Avoid generating aerosols or mists.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[13] Keep away from incompatible materials such as strong acids and oxidizing agents.^[14]

Conclusion

Tetrapentylammonium hydroxide is a corrosive chemical that demands rigorous safety protocols. Its primary danger lies in its ability to cause severe, irreversible burns to the skin and eyes. All personnel must be thoroughly trained on its hazards and the appropriate emergency response procedures. By adhering to the guidelines outlined in this document, researchers can mitigate the risks and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Tetrapentylammonium Hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098587#tetrapentylammonium-hydroxide-safety-data-sheet>]

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